

Introduction: The Strategic Importance of Substituted Pyrimidines

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Compound of Interest

Compound Name: *2-Bromo-5-iodo-4-methylpyrimidine*

Cat. No.: *B15055236*

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For researchers and scientists in the field of drug development, the pyrimidine scaffold is a cornerstone of medicinal chemistry. As an essential component of DNA and RNA, its derivatives are biocompatible and synthetically versatile, leading to their widespread use in a vast array of therapeutic agents.[1] Pyrimidine-based compounds are known to possess a wide spectrum of biological activities, including anticancer, anti-infective, and anti-inflammatory properties.[2][3] The strategic functionalization of the pyrimidine ring with different substituents allows for the fine-tuning of a molecule's physicochemical properties, which in turn dictates its pharmacokinetic and pharmacodynamic profile.

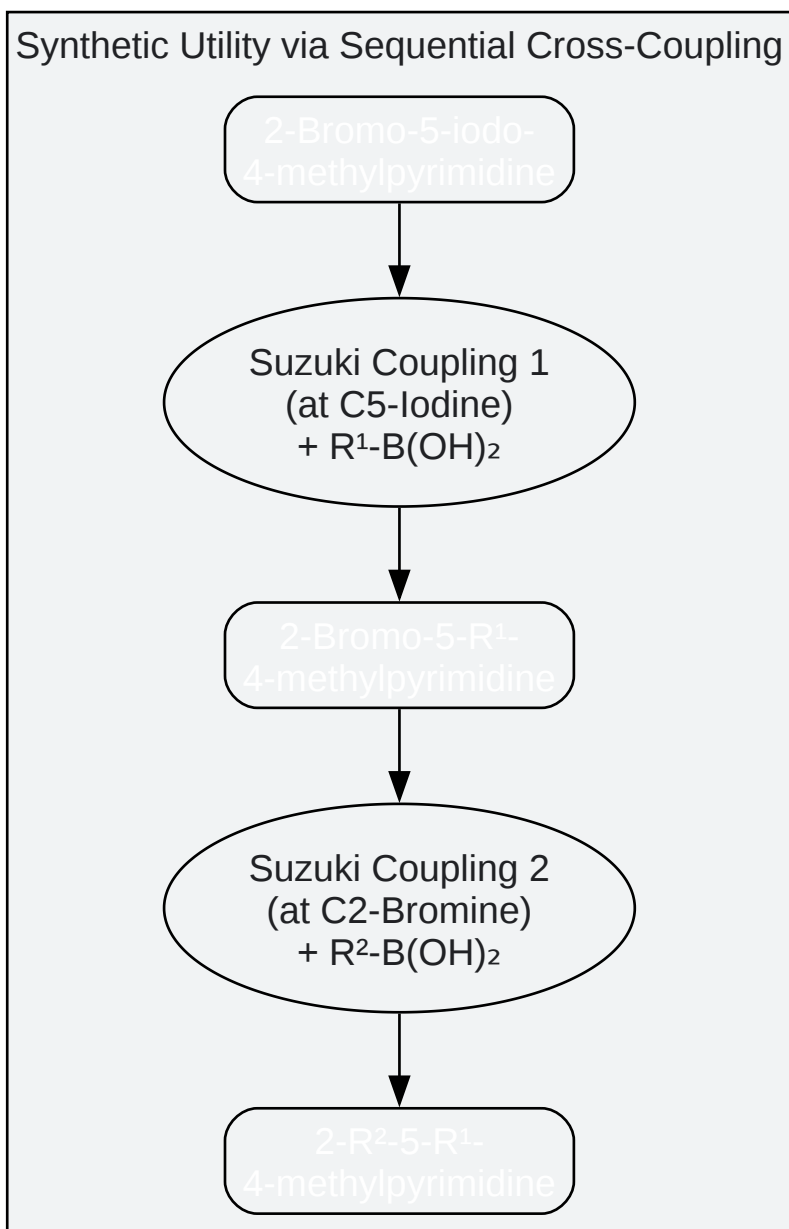
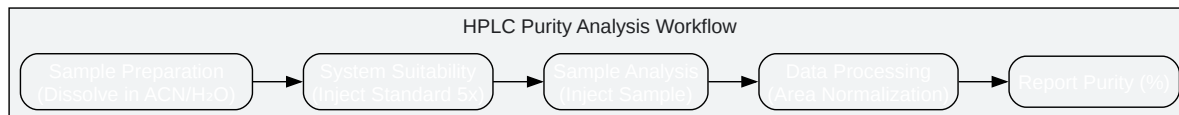
This guide focuses on a specific, highly functionalized building block: **2-Bromo-5-iodo-4-methylpyrimidine**. The presence of three distinct functional groups—a methyl group and two different, selectively addressable halogens (bromine and iodine)—makes this compound a particularly valuable intermediate for constructing complex molecular architectures. This document serves as a technical resource for professionals, providing a comprehensive overview of its core physicochemical properties, analytical characterization, reactivity, and safe handling.

Molecular Identity and Structural Characteristics

A precise understanding of a molecule's identity is the foundation of all subsequent research.

Chemical Identification:

- Systematic Name: **2-Bromo-5-iodo-4-methylpyrimidine**
- CAS Number: 1260859-19-5[4][5]
- Molecular Formula: C₅H₄BrIN₂
- Molecular Weight: 298.91 g/mol



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Sources

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